

Essential Safety and Operational Guide for 3-Amino-5-chlorobenzonitrile

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Compound of Interest

Compound Name: 3-Amino-5-chlorobenzonitrile

Cat. No.: B1278834

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This guide provides immediate, essential safety and logistical information for handling **3-Amino-5-chlorobenzonitrile**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Chemical Identifier:

- Name: **3-Amino-5-chlorobenzonitrile**
- CAS Number: 53312-78-0
- Molecular Formula: $C_7H_5ClN_2$

Hazard Identification and Classification

3-Amino-5-chlorobenzonitrile is classified with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]}
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.^[1]

Signal Word: Warning

Hazard Statements: H302, H315, H319, H335

Precautionary Statements: P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure risk.

PPE Category	Specification
Eye/Face Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 1989 standard. A face shield is required when there is a risk of explosion or significant splash hazard.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber). A flame-resistant lab coat (e.g., Nomex®) should be worn over cotton clothing. Ensure shoes cover the entire foot.[3][4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[1][4] If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter conforming to EN 143.[1][5]

Operational and Handling Protocol

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[5]
- Eyewash stations and safety showers must be in close proximity to the workstation.[1][5]

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the work area by ensuring it is clean and uncluttered.
- Dispensing: Avoid creating dust.[5] If the compound is in solid form, handle it in a fume hood.
- During Use: Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust.[5] Do not eat, drink, or smoke when using this product.[1]
- After Handling: Wash hands and any exposed skin thoroughly after handling.[1]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]
- Store locked up.[1]
- Incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes, including under the eyelids.[1][5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][5]
Skin Contact	Take off immediately all contaminated clothing and wash it before reuse.[6] Wash off immediately with plenty of soap and water.[1][5] If skin irritation occurs or if you feel unwell, call a POISON CENTER or doctor.[1][5]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1][7] If not breathing, give artificial respiration.[1][7] Call a POISON CENTER or doctor if you feel unwell.[1]
Ingestion	Rinse mouth.[1][5] Call a POISON CENTER or doctor if you feel unwell.[1][5] Never give anything by mouth to an unconscious person.[8]

Disposal Plan

Proper disposal of **3-Amino-5-chlorobenzonitrile** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Isolate Waste: Segregate waste containing **3-Amino-5-chlorobenzonitrile**, including contaminated lab supplies like gloves, filter paper, and empty containers.
- Containerization: Place the waste into a clearly labeled, sealable, and chemically compatible hazardous waste container.[4]

- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name "**3-Amino-5-chlorobenzonitrile**," and the associated hazards (e.g., "Toxic," "Irritant").[\[4\]](#)

Disposal Procedure:

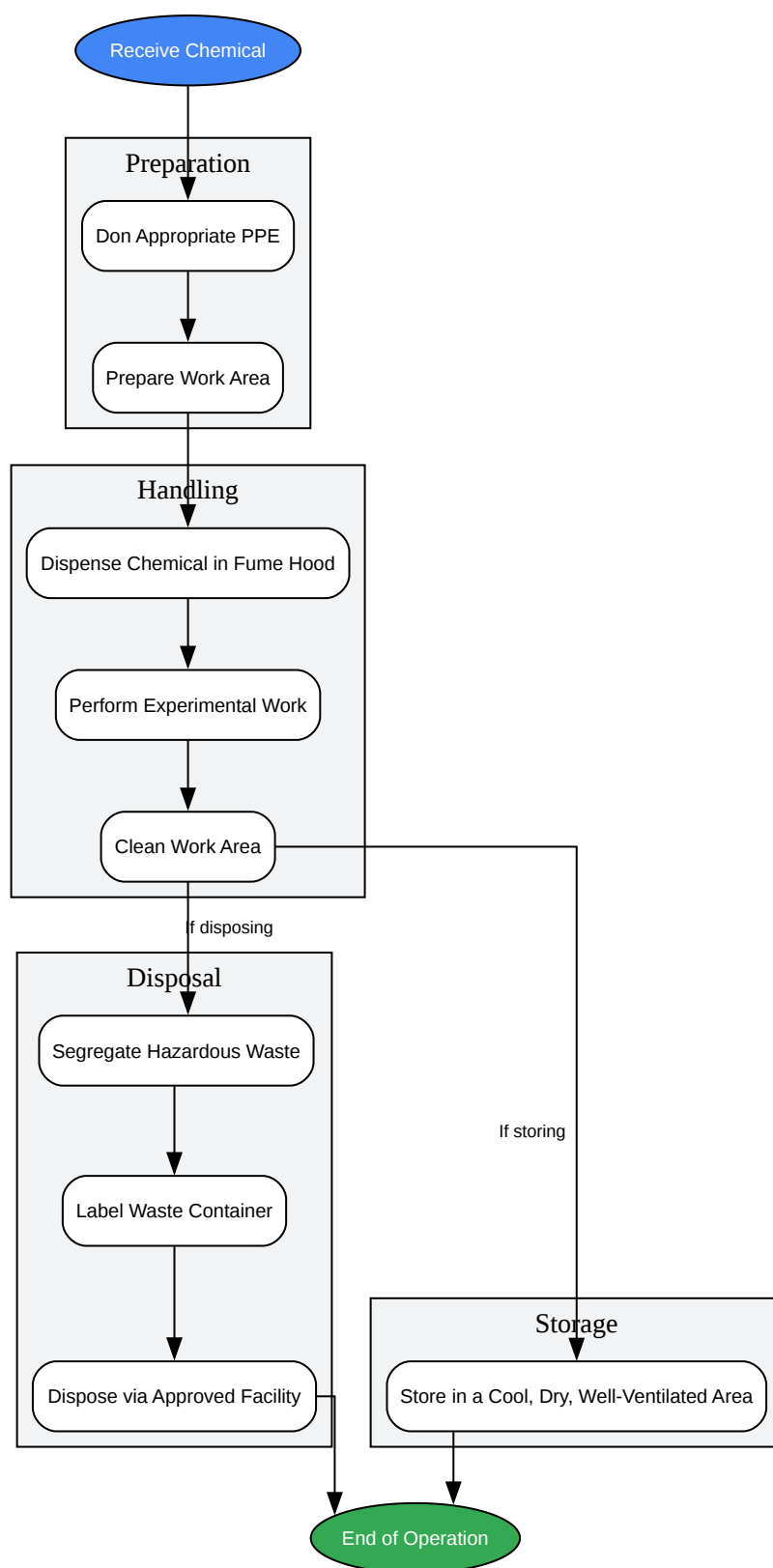
- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[5\]](#)
- Do not dispose of down the drain or with general laboratory waste.[\[1\]](#)[\[4\]](#)
- Contact a licensed professional waste disposal service for disposal.[\[8\]](#)

Spill Management:

- Ensure adequate ventilation and evacuate personnel from the area.[\[8\]](#)[\[9\]](#)
- Wear appropriate PPE.
- For solid spills, sweep up and shovel into a suitable container for disposal without creating dust.[\[5\]](#)[\[8\]](#)
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.[\[4\]](#)

Visual Workflow for Handling 3-Amino-5-chlorobenzonitrile

The following diagram illustrates the standard operating procedure for handling **3-Amino-5-chlorobenzonitrile** from receipt to disposal.



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Caption: Workflow for safe handling of **3-Amino-5-chlorobenzonitrile**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Amino-5-chlorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278834#personal-protective-equipment-for-handling-3-amino-5-chlorobenzonitrile]

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